

Technical Guide: Synthesis and Purification of IR-820

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IR-820

Cat. No.: B15141578

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis and purification of **IR-820**, a near-infrared (NIR) heptamethine cyanine dye. Due to the absence of a detailed, publicly available synthesis protocol, this document outlines a representative synthesis method based on established chemistry for analogous chloro-substituted cyanine dyes. The purification protocol is based on common laboratory practices for this class of compounds.

Physicochemical and Optical Properties of IR-820

IR-820 is a water-soluble dye with strong absorption and fluorescence in the near-infrared spectrum, making it suitable for various biomedical imaging and therapeutic applications. Its properties are summarized below.

Property	Value
IUPAC Name	2-[2-[2-Chloro-3-[[1,3-dihydro-1,1-dimethyl-3-(4-sulfobutyl)-2H-benzo[e]indol-2-ylidene]-ethylidene]-1-cyclohexen-1-yl]-ethenyl]-1,1-dimethyl-3-(4-sulfobutyl)-1H-benzo[e]indolium, inner salt, sodium salt[1]
CAS Number	172616-80-7[1][2]
Molecular Formula	C ₄₆ H ₅₀ ClN ₂ NaO ₆ S ₂ [1][2]
Molecular Weight	849.47 g/mol [1][2]
Appearance	Solid powder, brown to dark brown[3]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and methanol[4]
Purity (Commercial)	≥98% (HPLC)[5]
Storage Conditions	Store at -20°C for long-term stability (months to years). For short-term (days to weeks), store at 0-4°C, dry and protected from light[1].

Optical Property	Value (in Water/PBS)	Value (in 10% Fetal Bovine Serum)
Excitation Maximum (λ _{ex})	~710 nm[1][6]	~793 nm[7][8]
Emission Maximum (λ _{em})	~820-829 nm[1][6][8]	~858 nm[7][8]
Molar Extinction Coefficient	Data not available	Data not available
Fluorescence Quantum Yield (Φ _F)	0.313%[7]	2.521%[7]

Representative Synthesis of IR-820

The synthesis of heptamethine cyanine dyes like **IR-820** typically involves the condensation of two heterocyclic quaternary ammonium salts with a seven-carbon polymethine bridge

precursor. The following protocol describes a plausible two-step synthesis.

Step 1: Synthesis of Precursor A - 1,1,2-Trimethyl-3-(4-sulfobutyl)benz[e]indolium, inner salt

This precursor is the heterocyclic base of the **IR-820** molecule. It is formed by the alkylation of 1,1,2-trimethyl-1H-benzo[e]indole with 1,4-butane sultone.

Experimental Protocol:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, combine 1,1,2-trimethyl-1H-benzo[e]indole (1 equivalent) and 1,4-butane sultone (1.2 equivalents).
- Add a high-boiling point solvent such as N,N-dimethylformamide (DMF) or sulfolane.
- Heat the mixture to 120-140°C and stir for 12-24 hours under an inert atmosphere (e.g., nitrogen or argon).
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Precipitate the product by adding an anti-solvent like diethyl ether or acetone.
- Collect the solid product by filtration, wash with the anti-solvent, and dry under vacuum to yield Precursor A.

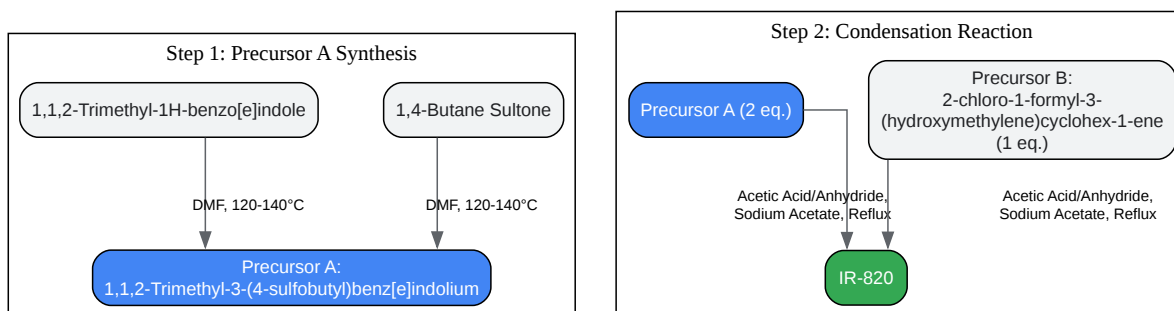
Step 2: Condensation to form IR-820

This step involves the condensation of two molecules of Precursor A with one molecule of a chloro-substituted cyclohexene linker (Precursor B).

Experimental Protocol:

- In a round-bottom flask protected from light, dissolve Precursor A (2 equivalents) and Precursor B, 2-chloro-1-formyl-3-(hydroxymethylene)cyclohex-1-ene (1 equivalent), in a mixture of glacial acetic acid and acetic anhydride.^[7]

- Add sodium acetate (3 equivalents) as a catalyst.
- Heat the mixture to reflux (approximately 120°C) with stirring for 1-2 hours.[9]
- Monitor the formation of the deep green dye product via UV-Vis spectroscopy, observing the appearance of the characteristic long-wavelength absorption peak.
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into a large volume of cold diethyl ether to precipitate the crude **IR-820**.
- Collect the crude solid by filtration and wash thoroughly with diethyl ether to remove residual acetic acid and unreacted precursors.
- Dry the crude product under vacuum before proceeding to purification.



[Click to download full resolution via product page](#)

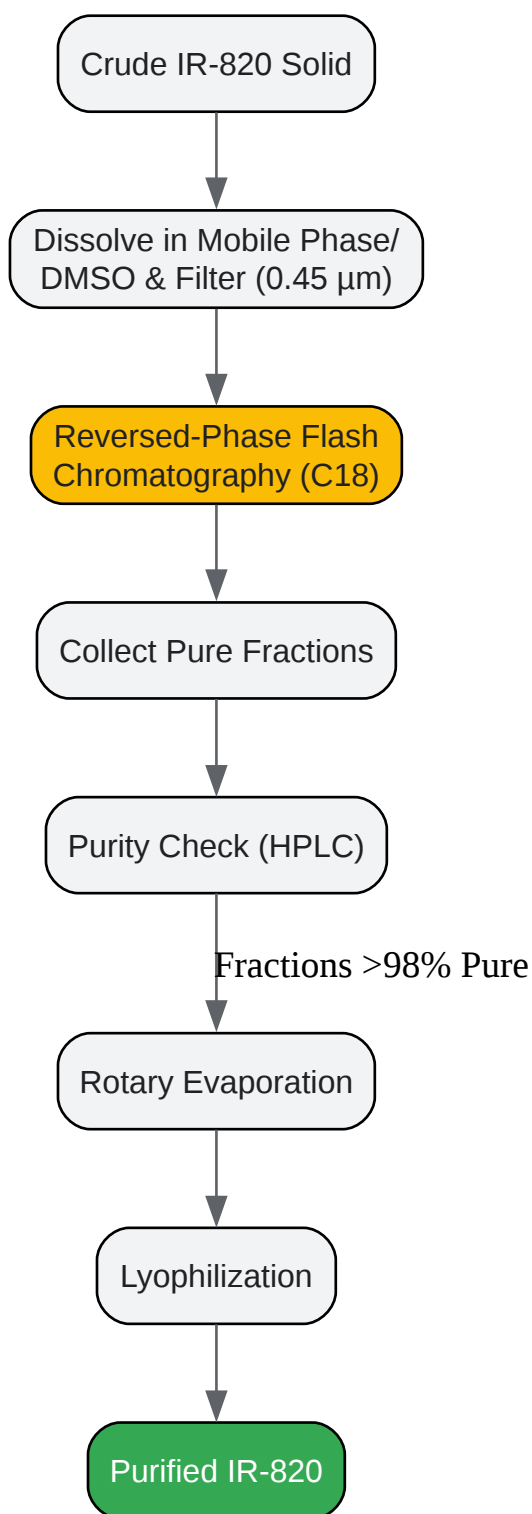
Representative synthesis pathway for **IR-820**.

Purification of IR-820

Purification is critical to remove byproducts and unreacted starting materials. Reversed-phase chromatography is the most effective method for purifying cyanine dyes like **IR-820**.

Experimental Protocol: Reversed-Phase Flash Chromatography

- **Column Preparation:** Select a C18 reversed-phase flash chromatography column. Equilibrate the column with the initial mobile phase (e.g., 95:5 Water:Acetonitrile with 0.1% Trifluoroacetic Acid (TFA)) until a stable baseline is achieved.
- **Sample Preparation:** Dissolve the crude **IR-820** solid in a minimal amount of the initial mobile phase or DMSO. If using DMSO, ensure the injection volume is small to prevent solvent effects. Filter the sample through a 0.45 µm filter to remove particulates.
- **Chromatography:**
 - **Loading:** Load the filtered sample onto the equilibrated column.
 - **Elution:** Elute the compound using a gradient of increasing organic solvent concentration. A typical gradient might be:
 - 5% to 50% Acetonitrile (in water, with 0.1% TFA) over 10 column volumes.
 - 50% to 95% Acetonitrile over 5 column volumes.
 - Hold at 95% Acetonitrile for 2 column volumes to elute highly nonpolar impurities.
 - **Monitoring:** Monitor the elution using a UV-Vis detector at the absorbance maximum of **IR-820** (~710-820 nm).
- **Fraction Collection:** Collect the fractions corresponding to the main peak of **IR-820**.
- **Purity Analysis:** Analyze the purity of the collected fractions using analytical High-Performance Liquid Chromatography (HPLC).
- **Solvent Removal:** Combine the pure fractions and remove the organic solvent (acetonitrile) using a rotary evaporator.
- **Lyophilization:** Freeze-dry the remaining aqueous solution to obtain the final purified **IR-820** product as a fluffy, dark green/brown solid.



[Click to download full resolution via product page](#)

Purification workflow for **IR-820**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medkoo.com \[medkoo.com\]](https://www.medkoo.com)
- [2. IR-820 Dye content 80 172616-80-7 \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [3. Synthesis of 2-\(2,3-dihydro-2-oxo-1,3,4-oxadiazol-5-yl\) benzo heterocycles. A novel series of orally active antiallergic agents - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [4. New indocyanine green \[IR-820\] - CAS-Number 172616-80-7 - Order from Chemodex \[chemodex.com\]](https://www.chemodex.com)
- [5. orgsyn.org \[orgsyn.org\]](https://www.orgsyn.org)
- [6. Indocyanine-type Infrared-820 Encapsulated Polymeric Nanoparticle-Assisted Photothermal Therapy of Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [7. Synthesis and Characterization of Heptamethine Cyanine Dyes | MDPI \[mdpi.com\]](https://www.mdpi.com)
- [8. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [9. scribd.com \[scribd.com\]](https://www.scribd.com)
- To cite this document: BenchChem. [Technical Guide: Synthesis and Purification of IR-820]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15141578/docs#technical-guide-synthesis-and-purification-of-ir-820\]](https://www.benchchem.com/product/b15141578/docs#technical-guide-synthesis-and-purification-of-ir-820)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)